

Application Notes and Protocols for AZ12672857

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZ12672857

Cat. No.: B8134273

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation and use of **AZ12672857**, a potent inhibitor of EphB4 and Src kinases, in common laboratory assays.

Introduction to AZ12672857

AZ12672857 is an orally active small molecule inhibitor targeting the EphB4 receptor tyrosine kinase and Src family kinases. Due to its role in critical signaling pathways, it is a valuable tool for research in areas such as oncology, angiogenesis, and developmental biology.

Quantitative Data Summary

A summary of the key quantitative data for **AZ12672857** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	486.57 g/mol	[1] [2]
Formula	C ₂₆ H ₃₀ N ₈ O ₂	[1] [2]
CAS Number	945396-55-4	[1] [2]
Appearance	Solid	[2]
Solubility (DMSO)	≥ 25 mg/mL (≥ 51.38 mM)	[1] [2]
IC ₅₀ (EphB4)	1.3 nM	[1] [2]
IC ₅₀ (c-Src)	2 nM	[2]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[1] [2]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	[1] [2]

Experimental Protocols

Preparation of AZ12672857 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **AZ12672857** in DMSO.

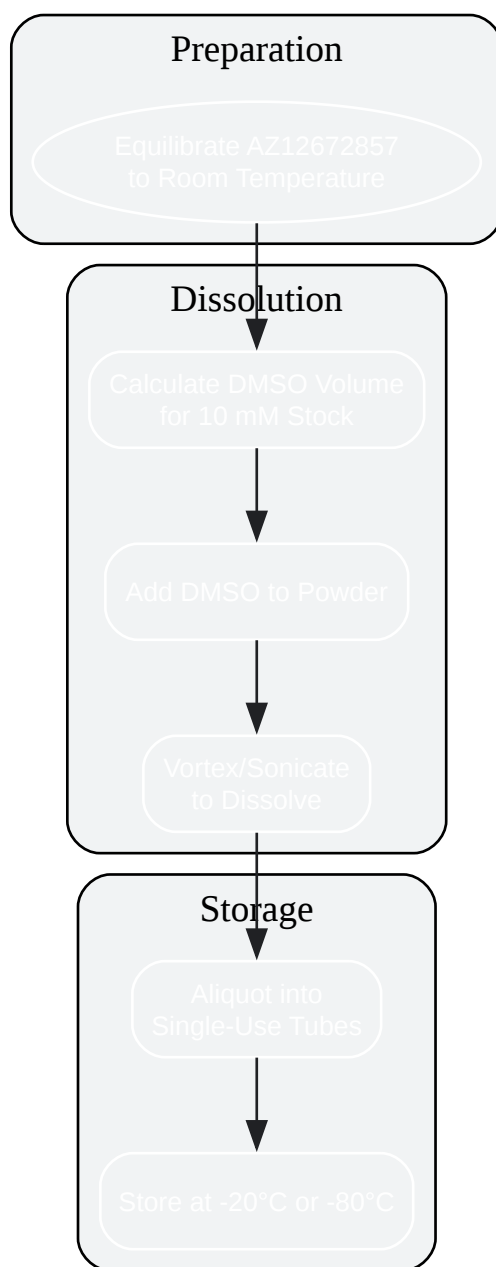
Materials:

- **AZ12672857** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Allow the **AZ12672857** powder to equilibrate to room temperature before opening the vial.
- Calculate the required amount of DMSO to achieve a 10 mM stock solution. For example, to prepare 1 mL of a 10 mM stock, dissolve 4.87 mg of **AZ12672857** in 1 mL of DMSO.
- Add the calculated volume of DMSO to the vial of **AZ12672857**.
- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C as recommended.

Workflow for Stock Solution Preparation:



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Caption: Workflow for preparing **AZ12672857** stock solution.

Cell Viability and Proliferation Assay (MTT Assay)

This protocol outlines the use of **AZ12672857** in an MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay to determine its effect on cell viability and proliferation.

Materials:

- Cells of interest (e.g., cancer cell line expressing EphB4)
- Complete cell culture medium
- 96-well cell culture plates
- **AZ12672857** stock solution (10 mM in DMSO)
- MTT solution (5 mg/mL in PBS, sterile filtered)
- Solubilization solution (e.g., 10% SDS in 0.01 M HCl)
- Multi-well plate reader

Procedure:

- Seed cells in a 96-well plate at a predetermined optimal density and incubate overnight to allow for attachment.
- Prepare serial dilutions of **AZ12672857** in complete cell culture medium from the 10 mM stock solution. Ensure the final DMSO concentration is consistent across all wells and does not exceed 0.5%.
- Remove the medium from the cells and add 100 μ L of the prepared **AZ12672857** dilutions to the respective wells. Include vehicle control (DMSO) and untreated control wells.
- Incubate the plate for the desired treatment period (e.g., 24, 48, or 72 hours).
- Add 10 μ L of MTT solution to each well and incubate for 2-4 hours at 37°C, or until purple formazan crystals are visible.
- Add 100 μ L of solubilization solution to each well and mix thoroughly to dissolve the formazan crystals.
- Incubate the plate in the dark at room temperature for at least 2 hours.

- Measure the absorbance at 570 nm using a multi-well plate reader.
- Calculate the percentage of cell viability relative to the vehicle control.

Western Blot for EphB4 Phosphorylation

This protocol describes the detection of phosphorylated EphB4 (p-EphB4) in cell lysates by Western blotting to assess the inhibitory activity of **AZ12672857**.

Materials:

- Cells expressing EphB4
- **AZ12672857**
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- Transfer buffer and PVDF membrane
- Blocking buffer (e.g., 5% BSA in TBST)
- Primary antibodies: anti-phospho-EphB4 (Tyr specific) and anti-total-EphB4
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Imaging system

Procedure:

- Plate and treat cells with various concentrations of **AZ12672857** for the desired time.
- Lyse the cells with ice-cold lysis buffer containing protease and phosphatase inhibitors.

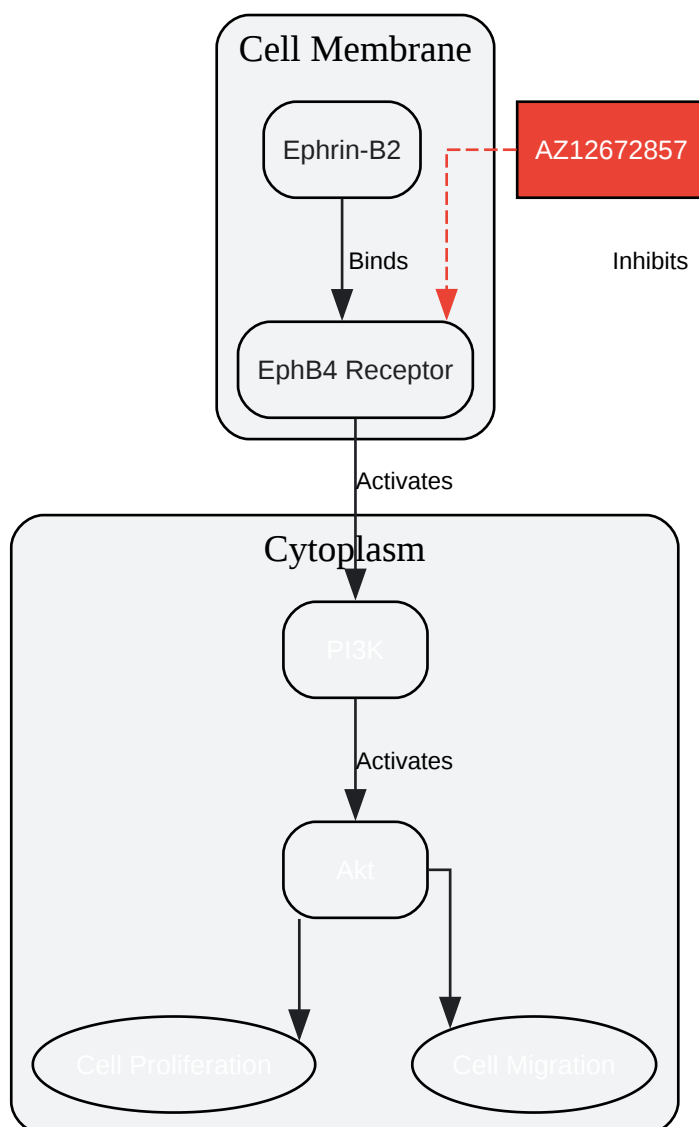
- Determine the protein concentration of each lysate using a BCA assay.
- Denature equal amounts of protein from each sample by boiling in Laemmli sample buffer.
- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane with 5% BSA in TBST for 1 hour at room temperature.
- Incubate the membrane with the anti-phospho-EphB4 primary antibody overnight at 4°C.
- Wash the membrane with TBST and then incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again and develop the blot using a chemiluminescent substrate.
- Capture the image using an appropriate imaging system.
- To normalize for protein loading, the membrane can be stripped and re-probed with an anti-total-EphB4 antibody.

Signaling Pathways

AZ12672857 exerts its biological effects by inhibiting the kinase activity of EphB4 and Src, thereby modulating their downstream signaling pathways.

EphB4 Signaling Pathway

EphB4 is a receptor tyrosine kinase that, upon binding to its ligand ephrin-B2, initiates a signaling cascade involved in cell proliferation, migration, and angiogenesis. Inhibition of EphB4 by **AZ12672857** blocks these downstream effects.

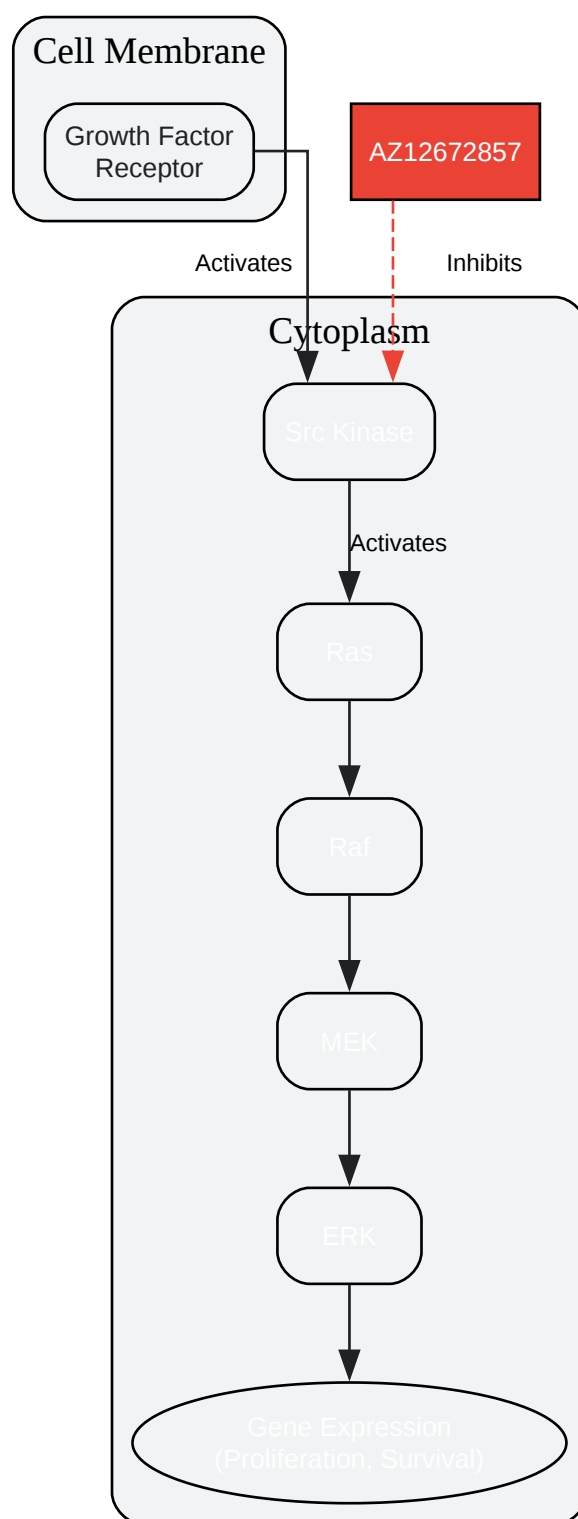


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Caption: Inhibition of the EphB4 signaling pathway by **AZ12672857**.

Src Kinase Signaling Pathway

Src is a non-receptor tyrosine kinase that plays a crucial role in various cellular processes, including cell growth, differentiation, and survival. **AZ12672857** inhibits Src, leading to the downregulation of these pathways.



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Caption: Inhibition of the Src kinase signaling pathway by **AZ12672857**.

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References

- 1. EphB4 cellular kinase activity assayed using an enzymatic protein interaction system - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Western blot analysis [bio-protocol.org]
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